

Isopropylcyclobutane: A Comparative Guide to a Novel Cyclic Alkane Solvent

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Compound of Interest

Compound Name: *Isopropylcyclobutane*

Cat. No.: *B031417*

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **isopropylcyclobutane**'s potential as a solvent alternative to cyclopentane, cyclohexane, and methylcyclohexane, supported by physicochemical data and theoretical performance analysis.

In the continuous search for safer and more efficient solvents, **isopropylcyclobutane** emerges as a potential alternative to commonly used cyclic alkanes. This guide provides a comprehensive comparison of the physical, safety, and environmental properties of **isopropylcyclobutane** against established solvents like cyclopentane, cyclohexane, and methylcyclohexane. While experimental data on its performance in specific applications is not yet publicly available, this document offers a data-driven theoretical assessment to inform its potential utility in research and development.

Physicochemical Properties: A Comparative Analysis

The selection of a solvent is critically dependent on its physical properties. The following table summarizes the key physicochemical parameters of **isopropylcyclobutane** and its common cyclic alkane counterparts.

Property	Isopropylcyclobutane	Cyclopentane	Cyclohexane	Methylcyclohexane
Molecular Formula	C ₇ H ₁₄	C ₅ H ₁₀	C ₆ H ₁₂	C ₇ H ₁₄
Molecular Weight (g/mol)	98.19	70.13	84.16	98.19
Boiling Point (°C)	92.5 - 93.0	49.3	80.7	101
Melting Point (°C)	-106.43	-93.9	6.5	-126.6
Density (g/mL at 20°C)	0.746	0.745	0.779	0.770
Viscosity (cP at 20°C)	~0.6 (estimated)	0.44	1.0	0.734
Hildebrand Solubility Parameter (MPa ^{1/2})	~16.2 (estimated)	16.6	16.8	16.0
Hansen Solubility Parameters (δD, δP, δH) (MPa ^{1/2})	(~16.2, 0, 0) (estimated)	(16.4, 0, 1.8)	(16.8, 0, 0.2)	(16.0, 0, 1.0)

Note: Values for **isopropylcyclobutane**'s viscosity and solubility parameters are estimated based on its chemical structure and data from related compounds due to the absence of published experimental values.

Performance as a Solvent: A Theoretical Perspective

The efficacy of a solvent is largely determined by its ability to dissolve solutes and its behavior in various chemical processes. While direct experimental comparisons involving **isopropylcyclobutane** are not available, its physicochemical properties allow for a theoretical assessment of its potential performance.

Solubility: The Hildebrand and Hansen solubility parameters are key indicators of a solvent's dissolving power. "Like dissolves like" is a fundamental principle, meaning solvents will best dissolve solutes with similar solubility parameters. Based on estimations, **isopropylcyclobutane**'s Hildebrand parameter is in a similar range to cyclopentane, cyclohexane, and methylcyclohexane, suggesting it would be a suitable solvent for non-polar compounds. The estimated Hansen parameters indicate it is a non-polar, aprotic solvent with solvency characteristics comparable to other cycloalkanes.

Reaction Medium: With a boiling point of approximately 92.5-93.0 °C, **isopropylcyclobutane** offers a reaction temperature intermediate between cyclohexane and methylcyclohexane. Its lower estimated viscosity compared to cyclohexane could facilitate better mass transfer and mixing in reactions.

Health, Safety, and Environmental Profile

The following table provides a comparative overview of the known safety and environmental data for these cycloalkane solvents.

Parameter	Isopropylcyclobutane	Cyclopentane	Cyclohexane	Methylcyclohexane
GHS Pictograms	Flammable, Irritant, Health Hazard	Flammable, Health Hazard, Environmental Hazard	Flammable, Irritant, Health Hazard, Environmental Hazard	Flammable, Irritant, Health Hazard, Environmental Hazard
Acute Toxicity (Oral LD50, rat)	Data not available	>5000 mg/kg	>5000 mg/kg	>2000 mg/kg
Aquatic Toxicity	Data not available	Toxic to aquatic life with long lasting effects.	Toxic to aquatic life with long lasting effects.	Toxic to aquatic life with long lasting effects.
Biodegradability	Data not available	Readily biodegradable	Readily biodegradable	Readily biodegradable

Initial safety information suggests that **isopropylcyclobutane** may cause skin and eye irritation and could have anesthetic effects such as drowsiness and dizziness upon overexposure.^[1] As with other cycloalkanes, it is a flammable liquid.

Experimental Protocols

The data presented in this guide are based on established experimental methodologies. Below are standard protocols for determining key solvent properties, toxicity, and environmental fate.

1. Determination of Physical Properties:

- **Boiling Point:** Determined by distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured.
- **Density:** Measured using a pycnometer or a digital density meter.
- **Viscosity:** Kinematic viscosity is determined using a calibrated glass capillary viscometer according to ASTM D445.^[2] Dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid.

2. Toxicity Assessment:

- **Acute Oral Toxicity:** The median lethal dose (LD50) is determined following protocols such as OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), which involves administering a single oral dose to animals and observing for adverse effects.^[3]

3. Environmental Fate:

- **Ready Biodegradability:** Assessed using methods outlined in OECD Guideline 301 (Ready Biodegradability), which evaluate the extent of biodegradation of a chemical by microorganisms in an aerobic aqueous medium.^[4]

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is a multi-faceted process that requires careful consideration of performance, safety, and environmental impact. The following diagram illustrates a logical workflow for this decision-making process.

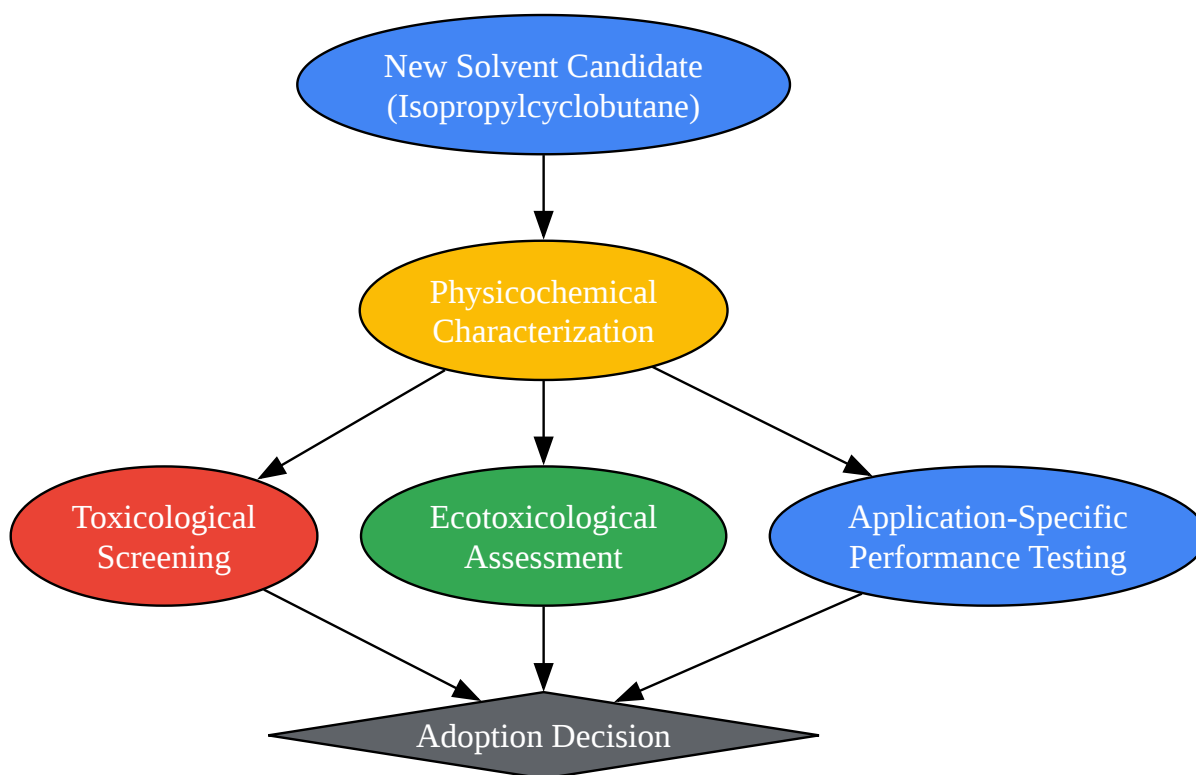


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A logical workflow for selecting a suitable solvent.

Signaling Pathway for Solvent Evaluation

The evaluation of a new solvent like **isopropylcyclobutane** can be conceptualized as a signaling pathway, where initial data triggers a cascade of further investigations.



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